

# Application Note: Determination of (2-Hydroxyethoxy)acetic Acid Concentration Using Titration Techniques

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## Compound of Interest

Compound Name: (2-Hydroxyethoxy)acetic acid

Cat. No.: B083110

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**(2-Hydroxyethoxy)acetic acid**, a key metabolite and industrial chemical, requires accurate quantification for various research and quality control purposes. This document provides detailed protocols for determining the concentration of **(2-Hydroxyethoxy)acetic acid** in aqueous solutions using two common and reliable titration techniques: acid-base titration with a colorimetric indicator and potentiometric titration. These methods offer a cost-effective and precise means of analysis.

## Acid-Base Titration with Phenolphthalein Indicator

This method relies on the neutralization reaction between the carboxylic acid group of **(2-Hydroxyethoxy)acetic acid** and a strong base, sodium hydroxide (NaOH). The endpoint of the titration is visualized using the phenolphthalein indicator, which changes from colorless to pink in a basic solution.

## Experimental Protocol

### 1.1. Reagent and Equipment Preparation

- 0.1 M Sodium Hydroxide (NaOH) Solution (Titrant):

- Dissolve 4.0 g of NaOH pellets in deionized water to make a final volume of 1 L.[\[1\]](#)
- Standardization: Accurately weigh approximately 0.5 g of dried primary standard potassium hydrogen phthalate (KHP).[\[2\]](#) Dissolve it in 75 mL of deionized water. Add 2-3 drops of phenolphthalein indicator and titrate with the prepared NaOH solution until a faint pink color persists for at least 30 seconds.[\[3\]](#) The exact molarity of the NaOH solution is calculated using the mass of KHP and the volume of NaOH consumed.
- **(2-Hydroxyethoxy)acetic Acid** Solution (Analyte): Prepare a solution of **(2-Hydroxyethoxy)acetic acid** of unknown concentration.
- Phenolphthalein Indicator: Dissolve 1.0 g of phenolphthalein powder in 100 mL of 95% ethanol.[\[4\]](#)
- Equipment:
  - 50 mL Burette
  - 250 mL Erlenmeyer flasks
  - Pipettes
  - Magnetic stirrer and stir bar
  - Analytical balance

### 1.2. Titration Procedure

- Rinse the burette with a small amount of the standardized 0.1 M NaOH solution and then fill it, ensuring no air bubbles are in the tip. Record the initial burette reading.
- Pipette a known volume (e.g., 25.00 mL) of the **(2-Hydroxyethoxy)acetic acid** solution into a 250 mL Erlenmeyer flask.
- Add 2-3 drops of phenolphthalein indicator to the flask. The solution should be colorless.[\[5\]](#)
- Place the flask on a magnetic stirrer and begin titrating with the NaOH solution, swirling the flask continuously.

- As the endpoint is approached, the pink color will persist for longer periods. Add the NaOH drop by drop until the first appearance of a faint but permanent pink color that lasts for at least 30 seconds.[3]
- Record the final burette reading.
- Repeat the titration at least two more times for accuracy.

### 1.3. Calculation of Concentration

The concentration of **(2-Hydroxyethoxy)acetic acid** is calculated using the following formula:

$$M_{\text{acid}} = (M_{\text{base}} \times V_{\text{base}}) / V_{\text{acid}}$$

Where:

- $M_{\text{acid}}$  = Molarity of the **(2-Hydroxyethoxy)acetic acid** solution
- $M_{\text{base}}$  = Molarity of the standardized NaOH solution
- $V_{\text{base}}$  = Volume of NaOH solution used in the titration
- $V_{\text{acid}}$  = Initial volume of the **(2-Hydroxyethoxy)acetic acid** solution

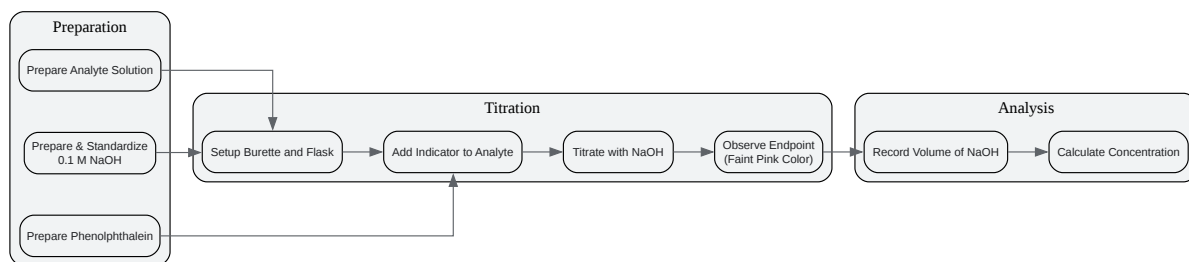
## Data Presentation

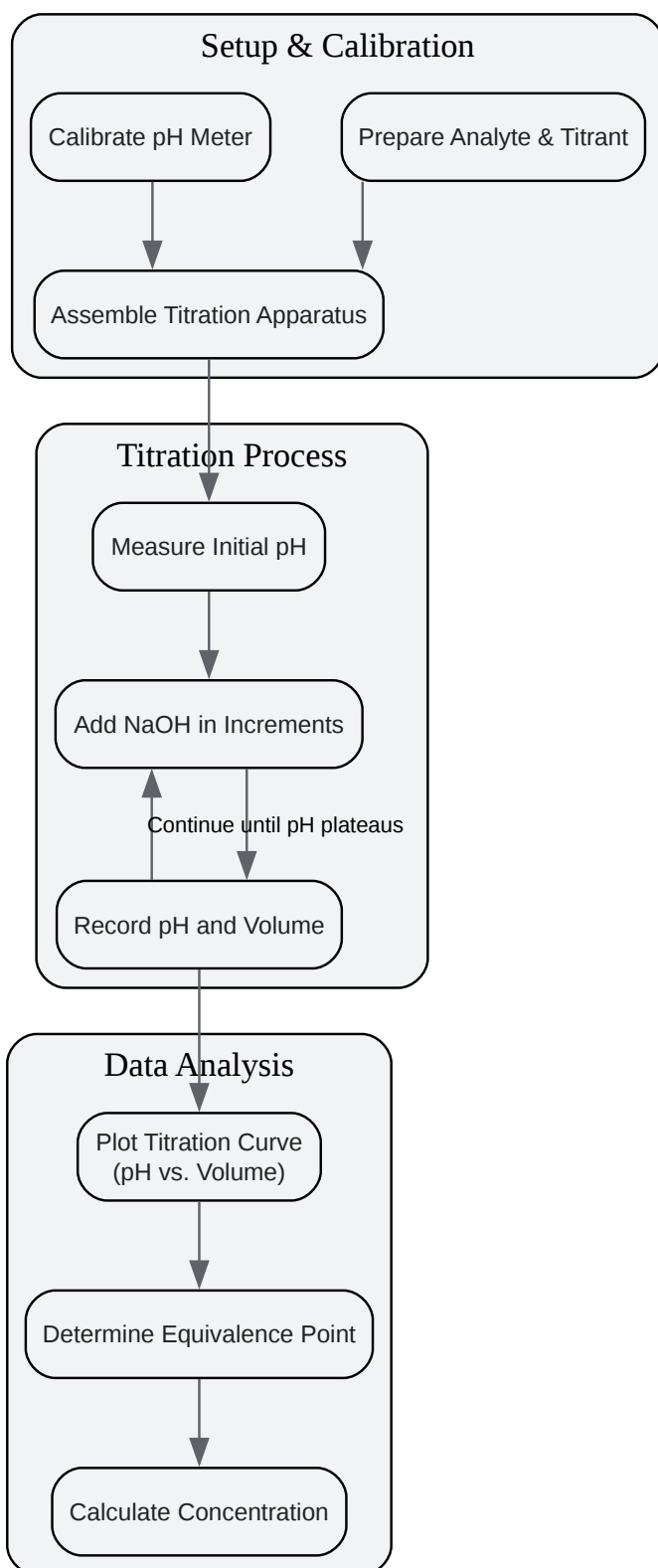
Table 1: Acid-Base Titration Data for **(2-Hydroxyethoxy)acetic Acid**

Trial	Volume of Analyte (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of NaOH (mL)	Calculated Molarity (M)
1	25.00	0.50	22.80	22.30	0.0892
2	25.00	22.80	45.05	22.25	0.0890
3	25.00	0.20	22.48	22.28	0.0891
Average	22.28	0.0891			

Note: The data presented in this table is hypothetical and serves as an example.

## Experimental Workflow





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## References

- 1. extension.iastate.edu [extension.iastate.edu]
- 2. www1.lasalle.edu [www1.lasalle.edu]
- 3. webassign.net [webassign.net]
- 4. researchgate.net [researchgate.net]
- 5. justonly.com [justonly.com]
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